

Introduction: Deconstructing **3-amino-N-methyl-N-phenylpropanamide**

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Compound of Interest

Compound Name:	<i>3-amino-N-methyl-N-phenylpropanamide</i>
CAS No.:	99169-48-9
Cat. No.:	B2667395

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3-amino-N-methyl-N-phenylpropanamide is a small molecule belonging to the class of substituted propanamides. Its structure is characterized by a three-carbon propanamide backbone with three key functional groups: a primary amino group at the C3 position, a methyl group, and a phenyl group attached to the amide nitrogen.

The interest in such a molecule from a medicinal chemistry and drug development perspective stems from the versatile pharmacological properties often associated with its constituent moieties. The phenylpropanamine scaffold is a core component of many biologically active compounds. The N-methylation and N-arylation of the amide can significantly influence the molecule's pharmacokinetic and pharmacodynamic properties, such as metabolic stability, receptor binding affinity, and membrane permeability.^{[1][2]}

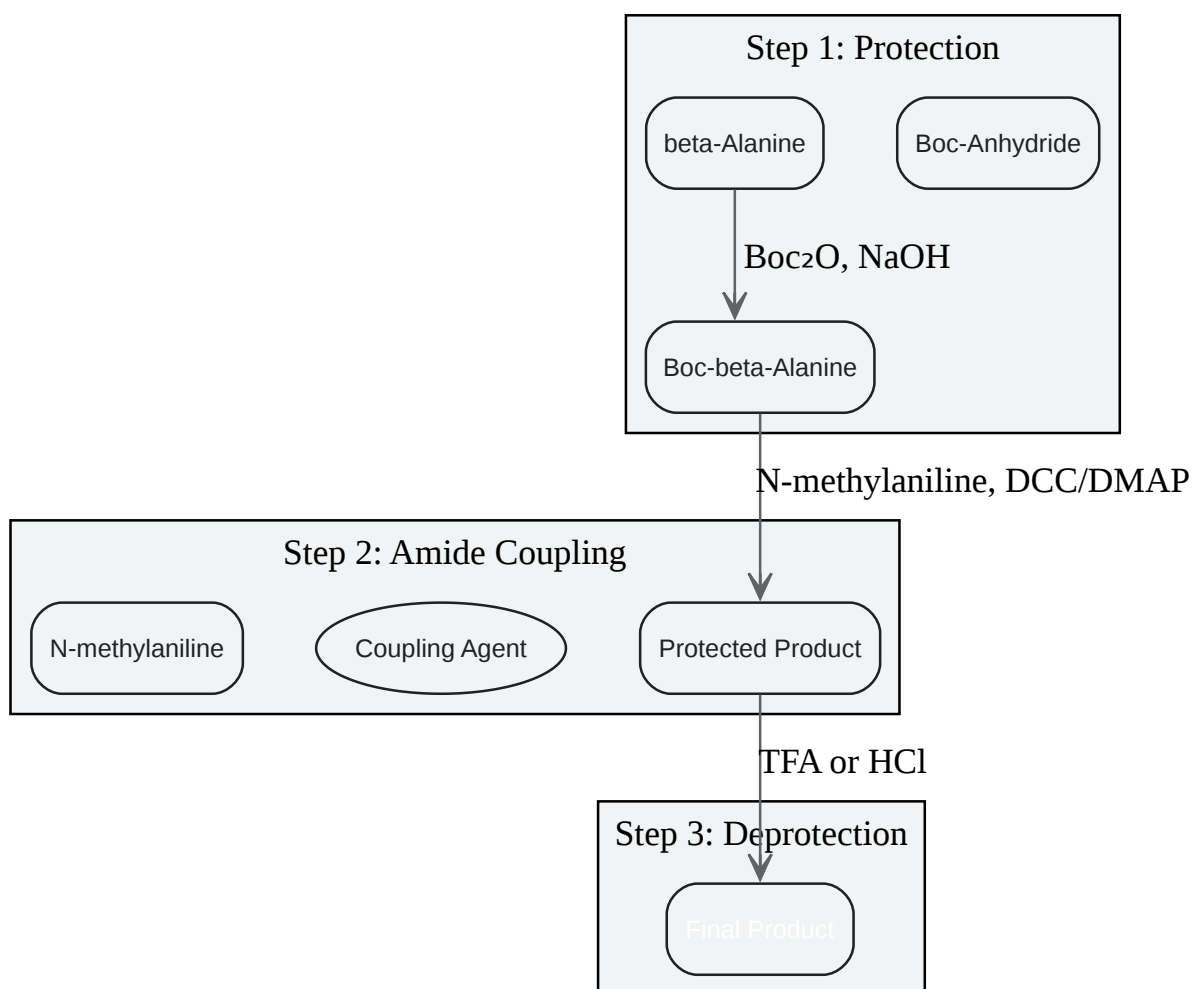
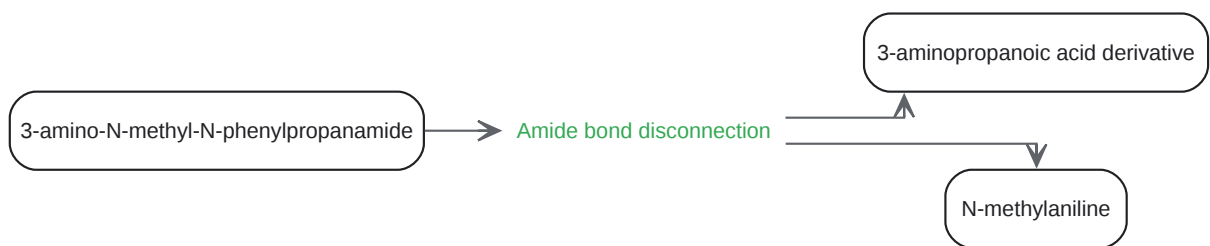
This guide will delve into the synthetic strategies that can be employed to construct this molecule, drawing parallels with the synthesis of structurally similar compounds. It will also explore the potential biological relevance of this chemical entity by examining the roles of its key structural features in known bioactive molecules.

Plausible Synthetic Pathways

While a specific, documented synthesis for **3-amino-N-methyl-N-phenylpropanamide** is not readily found, its structure lends itself to several logical retrosynthetic disconnections. A common and effective approach would likely involve the formation of the amide bond as a key step.

Retrosynthetic Analysis

A primary retrosynthetic disconnection can be made at the amide bond, leading to two key precursors: 3-aminopropanoic acid (or a protected version) and N-methylaniline.



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Sources

- 1. asianpubs.org [asianpubs.org]

- [2. The Magic Methyl and Its Tricks in Drug Discovery and Development - PMC](#)
[pmc.ncbi.nlm.nih.gov]
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